

A Technical Guide to 3-Methylnordiazepam: CAS Number, Analytical Standards, and Methodologies

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Methylnordiazepam

Cat. No.: B3032755

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Methylnordiazepam**, an analytical reference standard categorized as a benzodiazepine. It includes its chemical identity, information on commercially available analytical standards, and detailed experimental protocols for its analysis. This document is intended to serve as a valuable resource for professionals in research, forensic science, and drug development.

Chemical and Physical Properties

3-Methylnordiazepam, also known as Ro 5-2751, is a derivative of nordiazepam.^{[1][2]} It is structurally related to diazepam and shares the characteristic benzodiazepine core.

Property	Value	Reference
CAS Number	4699-82-5	[1][2][3]
Formal Name	7-chloro-1,3-dihydro-3-methyl-5-phenyl-2H-1,4-benzodiazepin-2-one	[1]
Molecular Formula	C ₁₆ H ₁₃ ClN ₂ O	[1][4]
Formula Weight	284.7 g/mol	[1][4]
Appearance	Solid	[1]
Solubility (at 25°C)	DMF: 2 mg/mL; DMSO: 1 mg/mL; Ethanol: Slightly soluble; PBS (pH 7.2): 0.25 mg/mL	[1]
UV λ _{max}	227 nm	[1]
SMILES	<chem>C1C=CC=C(C2=C1)NC(C(C)N=C2C3=CC=CC=C3)=O</chem>	[1]
InChI Key	SATGIBNNISQKBG-UHFFFAOYSA-N	[1]

Analytical Standards

Certified analytical reference standards are crucial for accurate quantification and identification in research and forensic applications. **3-Methylnordiazepam** is available from several reputable suppliers. These standards are intended for research and forensic use only.[1][2]

Supplier	Product Name	CAS Number	Purity	Formulation	Storage
Cayman Chemical	3-Methylnordiazepam	4699-82-5	≥98%	A solid	-20°C
Cleanchem	3-Methyl Nordiazepam	4699-82-5	N/A	N/A	N/A
MedchemExpress	3-Methylnordiazepam	4699-82-5	N/A	N/A	N/A

N/A: Not explicitly available in the search results.

Experimental Methodologies

The analysis of benzodiazepines, including **3-Methylnordiazepam**, typically involves chromatographic techniques coupled with mass spectrometry. These methods offer high sensitivity and specificity, which are essential for detecting low concentrations in biological matrices.[\[5\]](#)[\[6\]](#)[\[7\]](#)

A common procedure for extracting benzodiazepines from biological samples like blood or urine is solid-phase extraction.[\[5\]](#)[\[8\]](#)



[Click to download full resolution via product page](#)

Caption: General workflow for Solid-Phase Extraction (SPE) of benzodiazepines.

Protocol:

- **Cartridge Conditioning:** An appropriate SPE cartridge (e.g., C18) is conditioned sequentially with methanol and then water or a buffer.
- **Sample Loading:** The pre-treated biological sample is loaded onto the SPE cartridge.
- **Washing:** The cartridge is washed with a weak solvent to remove interfering substances.
- **Elution:** **3-Methylnordiazepam** is eluted from the cartridge using an appropriate organic solvent (e.g., methanol, acetonitrile).
- **Evaporation and Reconstitution:** The eluate is evaporated to dryness under a stream of nitrogen and then reconstituted in the mobile phase for analysis.

LC-MS/MS is a highly sensitive and selective method for the quantification of benzodiazepines in complex matrices.^{[6][7]}

Instrumentation:

- High-Performance Liquid Chromatography (HPLC) system
- Tandem mass spectrometer (e.g., Triple Quadrupole or Ion Trap) with an electrospray ionization (ESI) source.

Chromatographic Conditions (Example):

- **Column:** C18 reversed-phase column (e.g., 150 mm x 2.1 mm, 3.5 μ m particle size).^[7]
- **Mobile Phase:** A gradient of methanol and an aqueous solution of formic acid (e.g., 0.006 M, pH 3).^[7]
- **Flow Rate:** 0.2 mL/min.^[7]
- **Column Temperature:** 30°C.^[7]
- **Injection Volume:** 50 μ L.^[7]

Mass Spectrometry Conditions (Example):

- Ionization Mode: Electrospray Ionization (ESI), Positive.
- Acquisition Mode: Multiple Reaction Monitoring (MRM) for quantification or full scan MS/MS for identification.
- Precursor Ion: $[M+H]^+$ for **3-Methylnordiazepam** (m/z 285.1).
- Product Ions: Specific fragment ions would need to be determined experimentally. For the related compound Nordiazepam, characteristic fragments are observed.[\[9\]](#)

Parameter	Setting
Column	Xterra MS C18 (150mm x 2.1mm, 3.5 μ m)
Mobile Phase	Methanol / 0.006 M Formic Acid (pH 3)
Gradient	30-60% Methanol over 35 min
Flow Rate	0.2 mL/min
Ionization	ESI Positive
Detection Mode	MS/MS (Product Ion Scan)

GC-MS is a reference method for the detection and quantification of many benzodiazepines.[\[5\]](#) Derivatization may be required for some benzodiazepines to improve their thermal stability and chromatographic properties, though this may not be necessary for all compounds.[\[6\]](#)

Instrumentation:

- Gas Chromatograph with a suitable capillary column.
- Mass Spectrometer with an Electron Ionization (EI) source.

GC Conditions (General):

- Column: A non-polar or medium-polarity capillary column (e.g., 5% phenyl-methylpolysiloxane).
- Carrier Gas: Helium.

- Temperature Program: A temperature gradient starting at a lower temperature and ramping up to around 300°C to elute the analytes.

MS Conditions (General):

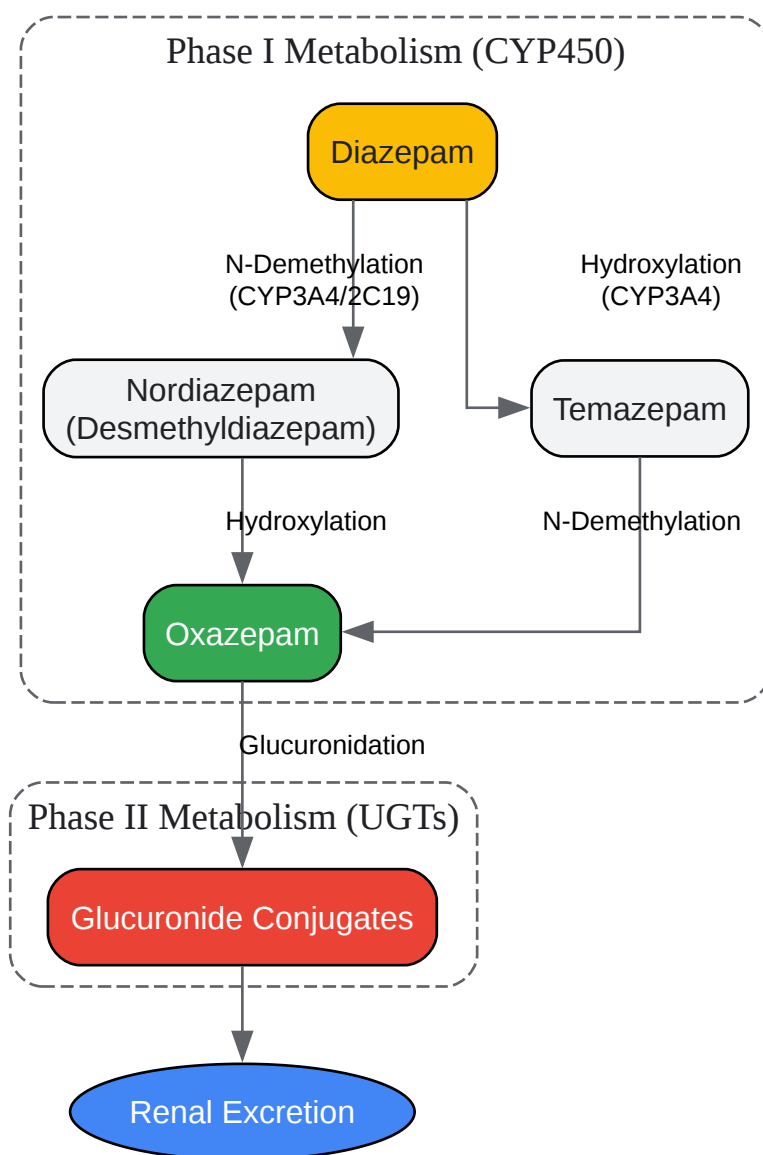
- Ionization Energy: 70 eV.
- Acquisition Mode: Full scan for identification or Selected Ion Monitoring (SIM) for quantification.

Mass Spectral Data (Nordiazepam - for reference): The mass spectrum of the closely related compound nordiazepam shows characteristic fragment ions that are useful for its identification. [10][11] Similar fragmentation patterns would be expected for **3-Methylnordiazepam**, with shifts corresponding to the additional methyl group.

Compound	Key m/z values (Underivatized)	Reference
Nordiazepam	270, 242, 241, 189, 269	[9][11]

Metabolic Pathway Context

3-Methylnordiazepam is an isomer of Diazepam.[4] Diazepam undergoes extensive metabolism in the liver, primarily by cytochrome P450 enzymes (CYP3A4 and CYP2C19), to form active metabolites, including Nordiazepam (N-desmethyldiazepam).[12][13] These metabolites are then typically conjugated with glucuronic acid before excretion.[12][13] While the specific metabolic pathway of **3-Methylnordiazepam** is not detailed in the provided search results, it is reasonable to infer a similar pathway involving hydroxylation and/or demethylation followed by glucuronidation.

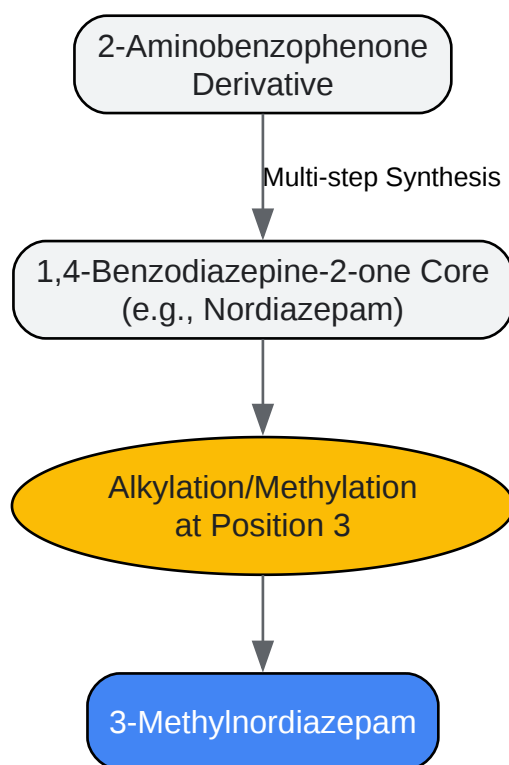


[Click to download full resolution via product page](#)

Caption: Generalized metabolic pathway of Diazepam showing key active metabolites.

Logical Relationship and Synthesis

3-Methylnordiazepam is a derivative of nordiazepam. The synthesis of 3-substituted 1,4-benzodiazepin-2-ones can be achieved through various chemical routes, often starting from a 2-aminobenzophenone precursor.[14][15] One common approach involves the alkylation of the enolate of the benzodiazepine core.[14]



[Click to download full resolution via product page](#)

Caption: Conceptual synthesis pathway for **3-Methylnordiazepam**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. caymanchem.com [caymanchem.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. cleanchemlab.com [cleanchemlab.com]
- 4. caymanchem.com [caymanchem.com]
- 5. Analytical Methods Used for the Detection and Quantification of Benzodiazepines - PMC [pmc.ncbi.nlm.nih.gov]
- 6. agilent.com [agilent.com]

- 7. dspace.library.uu.nl [dspace.library.uu.nl]
- 8. mdpi.com [mdpi.com]
- 9. Nordiazepam | C15H11ClN2O | CID 2997 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. researchgate.net [researchgate.net]
- 11. Nordazepam [webbook.nist.gov]
- 12. researchgate.net [researchgate.net]
- 13. ClinPGx [clinpgx.org]
- 14. scielo.br [scielo.br]
- 15. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [A Technical Guide to 3-Methylnordiazepam: CAS Number, Analytical Standards, and Methodologies]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3032755#3-methylnordiazepam-cas-number-and-analytical-standards>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

